

4-[(4-phenoxyphenyl)sulfonyl]morpholine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	4-[(4-phenoxyphenyl)sulfonyl]morpholine
CAS No.:	494838-95-8
Cat. No.:	B5770179

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Executive Summary

The compound **4-[(4-phenoxyphenyl)sulfonyl]morpholine** (CAS: 494838-95-8) represents a highly versatile diaryl ether sulfonamide scaffold[1][2]. In contemporary drug discovery and agrochemical development, the sulfonamide moiety is a privileged pharmacophore. However, the direct synthesis of complex, non-prefunctionalized arylsulfonamides has historically presented significant synthetic bottlenecks due to the instability of intermediates and the reliance on toxic, harsh reagents[3].

This technical guide provides an in-depth analysis of the physicochemical properties, advanced mechanistic synthesis, and pharmacological utility of **4-[(4-phenoxyphenyl)sulfonyl]morpholine**. By leveraging a modern palladium-catalyzed Suzuki-Miyaura coupling strategy that utilizes sulfonyl chloride as a linchpin[4][5], researchers can achieve highly efficient, modular assembly of this molecule.

Chemical Identity & Physicochemical Profiling

Understanding the foundational properties of **4-[(4-phenoxyphenyl)sulfonyl]morpholine** is critical for downstream formulation and assay development. The molecule combines a rigid morpholine ring, a highly polar sulfonamide linker, and a lipophilic diaryl ether tail, giving it unique solubility and binding characteristics.

Property	Value / Description
Chemical Name	4-[(4-phenoxyphenyl)sulfonyl]morpholine
CAS Registry Number	494838-95-8[1][2]
Molecular Formula	C16H17NO4S[1]
Molecular Weight	319.38 g/mol [1]
Structural Motifs	Morpholine ring, Sulfonamide group, Diaryl ether
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	5 (Sulfonyl oxygens, morpholine oxygen/nitrogen, ether oxygen)
Rotatable Bonds	4

Mechanistic Synthesis: The Palladium-Catalyzed Linchpin Strategy

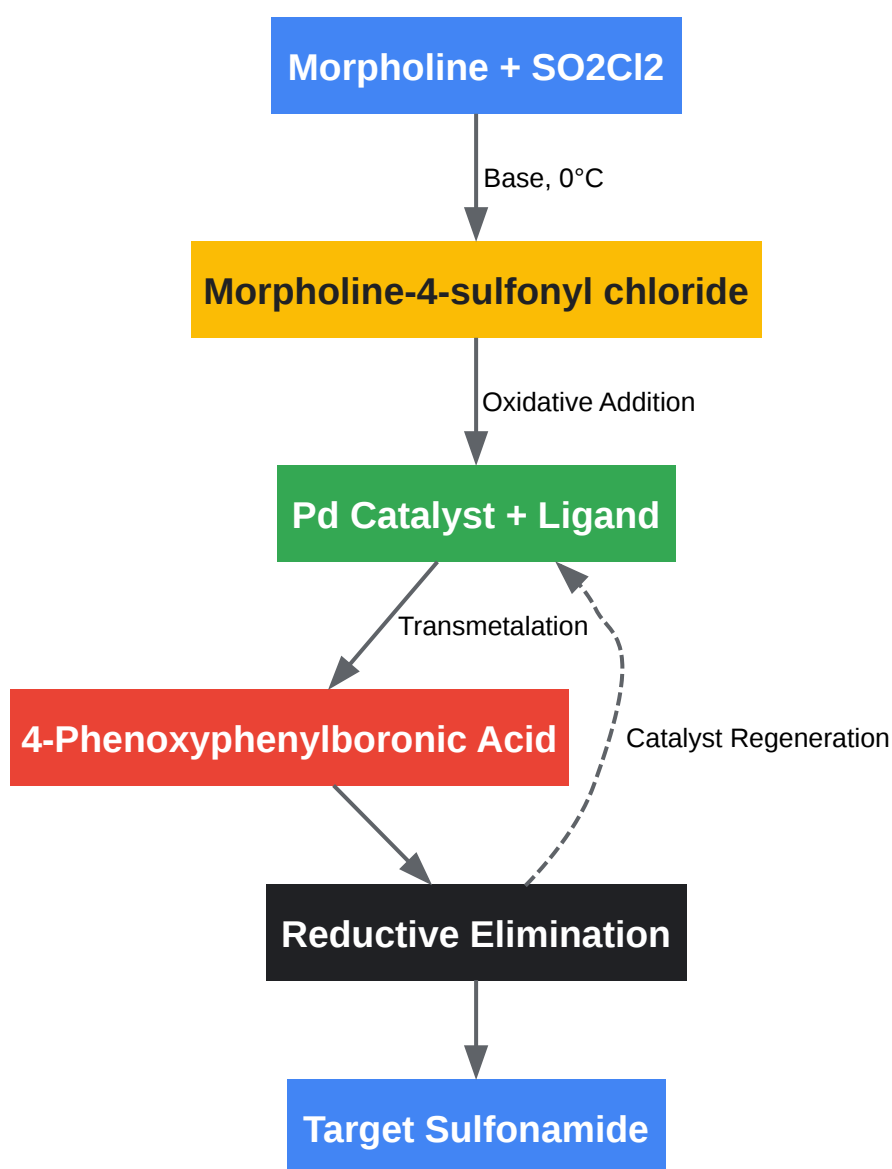
Historically, synthesizing complex sulfonamides required the use of highly reactive and unstable pre-formed sulfonyl chlorides. Modern synthetic methodologies have bypassed this by utilizing a three-component redox-neutral synthesis[3]. In this approach, sulfuryl chloride (SO₂Cl₂) acts as a "linchpin" to bridge morpholine and 4-phenoxyphenylboronic acid[4][5].

Causality in Experimental Design

The direct Suzuki-Miyaura coupling of in situ generated sulfamoyl chlorides with boronic acids is notoriously difficult. Standard phosphine ligands often fail, leading to the generation of unwanted byproducts (such as homocoupled biaryls) and poor yields[5].

To overcome the high activation energy required to insert a metal into the S–Cl bond, the catalytic system must be carefully tuned:

- **Ligand Selection:** The use of an electron-rich and sterically bulky ligand, such as tris-(2,6-dimethoxyphenyl)phosphine, is mandatory. The electron density facilitates the challenging oxidative addition of Pd(0) into the S–Cl bond of the morpholine-4-sulfonyl chloride intermediate, while the steric bulk accelerates the subsequent reductive elimination[5].
- **Solvent Dynamics:** A co-solvent system of Tetrahydrofuran (THF) and Acetonitrile (MeCN) is utilized. THF provides excellent solubility for the organic substrates, while MeCN stabilizes the highly polar transition states during transmetalation[5].



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Pd-catalyzed three-component synthesis pathway of the target sulfonamide.

Validated Experimental Protocol

The following protocol details the synthesis of **4-[(4-phenoxyphenyl)sulfonyl]morpholine**. To ensure scientific integrity, this workflow includes a self-validating quantitative NMR step prior to purification[4][6].

Reagents & Materials

- Morpholine (99.9%, anhydrous)[4]
- Sulfuryl chloride (SO_2Cl_2)
- 4-Phenoxyphenylboronic acid
- $\text{PdCl}_2(\text{PhCN})_2$ (Catalyst)[4]
- Tris-(2,6-dimethoxyphenyl)phosphine (Ligand)[5]
- Na_2CO_3 (Base)
- Anhydrous THF and MeCN (Water $\leq$ 50 ppm)[4]
- 1,3,5-trimethoxybenzene (Internal Standard)[6]

Step-by-Step Methodology

- **In Situ Sulfamoyl Chloride Generation:** Under an inert argon atmosphere, dissolve morpholine (1.0 equiv) and triethylamine (1.2 equiv) in anhydrous THF at 0 °C. Dropwise add SO_2Cl_2 (1.1 equiv). Stir for 30 minutes to generate the morpholine-4-sulfonyl chloride intermediate.
- **Catalyst Activation:** In a separate flame-dried Schlenk tube, combine $\text{PdCl}_2(\text{PhCN})_2$ (5 mol%), tris-(2,6-dimethoxyphenyl)phosphine (10 mol%), and Na_2CO_3 (2.0 equiv).

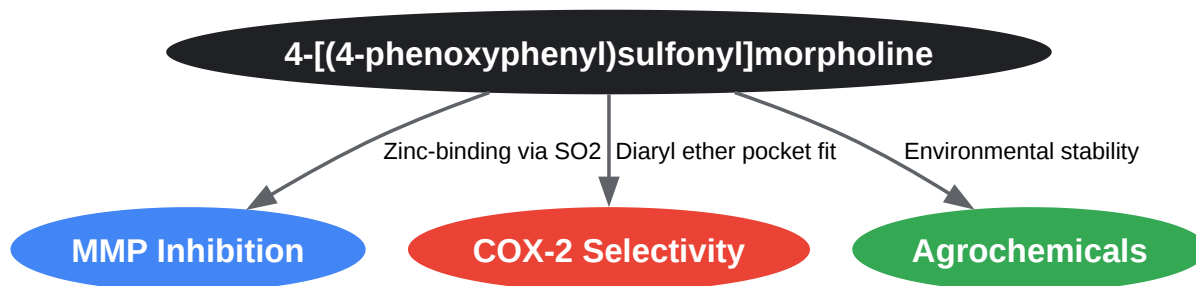
- **Coupling Reaction:** Transfer the in situ generated sulfamoyl chloride solution to the Schlenk tube. Add 4-phenoxyphenylboronic acid (1.5 equiv) and MeCN (to achieve a 1:1 THF:MeCN ratio)[5]. Seal the tube and heat to 70 °C for 12 hours.
- **Self-Validation Step (Critical):** Cool the reaction to room temperature. Extract a 50 µL aliquot of the crude mixture and remove the solvent under reduced pressure. Dissolve the residue in CDCl₃ and spike with exactly 0.1 mmol of 1,3,5-trimethoxybenzene[4][6]. Perform a ¹H NMR scan. Compare the integration of the internal standard's aromatic protons against the morpholine protons of the product to calculate the precise NMR yield. Do not proceed to column chromatography if the NMR yield is < 50%, as this indicates catalyst poisoning or moisture contamination.
- **Purification:** Concentrate the remaining organic solution on a rotary evaporator (~20 Torr at 30–50 °C)[4]. Purify via flash column chromatography using silica gel (300-400 mesh) with a hexane/ethyl acetate gradient[4].

Pharmacological & Chemical Biology Applications

The **4-[(4-phenoxyphenyl)sulfonyl]morpholine** architecture is not merely a synthetic endpoint; it is a privileged scaffold in medicinal chemistry. The combination of the morpholine ring, the sulfonyl group, and the diaryl ether tail allows the molecule to interact with multiple biological targets[3][7].

- **Matrix Metalloproteinase (MMP) Inhibition:** The sulfonamide group is a well-documented zinc-binding pharmacophore. When positioned correctly by the rigid morpholine ring, the sulfonyl oxygens can chelate the catalytic zinc ion in the active site of MMPs, which are heavily implicated in tumor metastasis and tissue remodeling.
- **COX-2 Selectivity:** The diaryl ether moiety (4-phenoxyphenyl) provides significant lipophilic bulk. This structural feature is highly effective at occupying the secondary hydrophobic pocket of the Cyclooxygenase-2 (COX-2) enzyme, a mechanism utilized by several non-steroidal anti-inflammatory drugs (NSAIDs) to achieve selectivity over COX-1.
- **Agrochemical Fungicides:** Sulfonamides generated via radical-based SO₂ fixation or cross-coupling are frequently evaluated in agrochemistry[3][7]. The diaryl ether linkage provides

environmental stability against rapid hydrolytic degradation, making it an ideal candidate for prolonged fungicidal action in crop protection.



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Pharmacological and agrochemical applications of the diaryl ether sulfonamide scaffold.

References

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